

Essential Safety and Operational Guide for Handling ZM39923 Hydrochloride

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Compound of Interest

Compound Name: ZM39923 hydrochloride

CAS No.: 1021868-92-7

Cat. No.: B1662117

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Application, and Disposal of **ZM39923 Hydrochloride**.

This document provides critical safety and logistical information for the laboratory use of **ZM39923 hydrochloride**, a potent inhibitor of Janus kinase 3 (JAK3). Adherence to these guidelines is essential to ensure personal safety and experimental integrity.

Immediate Safety and Handling Precautions

ZM39923 hydrochloride is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1] All handling of this compound should be performed in a well-ventilated area, preferably within a chemical fume hood.[2]

Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the mandatory use of the following PPE:

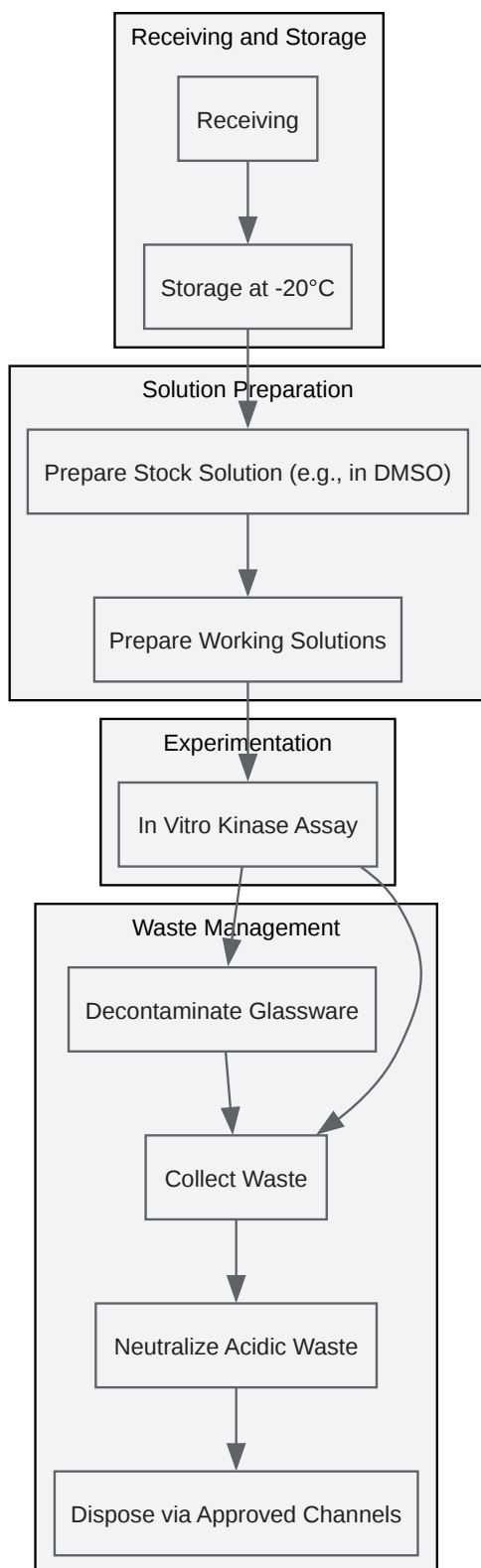
PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or a face shield.	Protects against accidental splashes that can cause serious eye irritation. ^[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact which can lead to irritation. ^[1]
Respiratory Protection	A NIOSH-approved respirator.	Necessary if working outside a fume hood or with the powdered form to prevent respiratory tract irritation. ^{[1][3]}
Protective Clothing	A lab coat.	Provides a barrier against contamination of personal clothing.

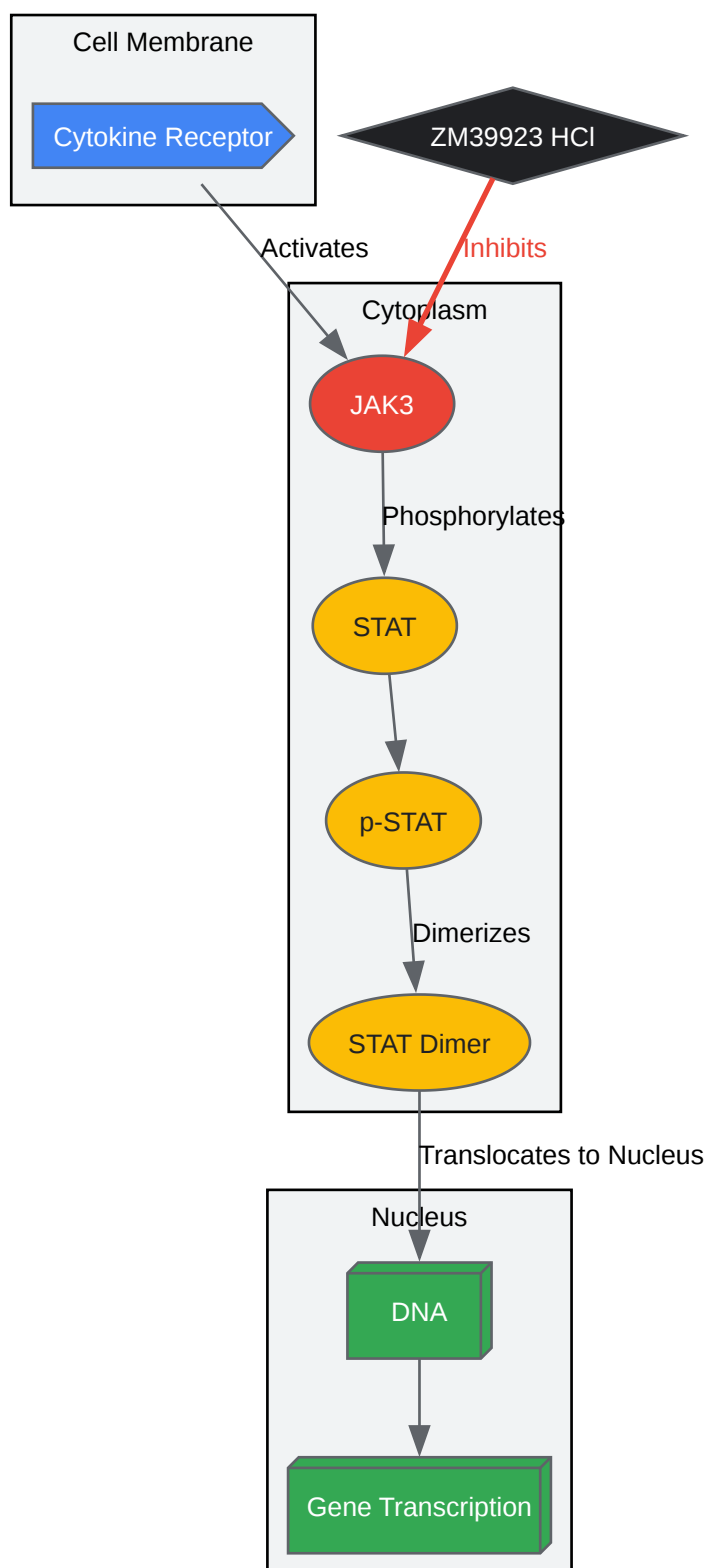
Hazard Summary and First Aid

Hazard	GHS Classification	First Aid Measures
Oral Toxicity	Acute toxicity, Oral (Category 4)[1][2]	If swallowed, call a poison center or doctor immediately. Rinse mouth.[2]
Skin Irritation	Skin irritation (Category 2)[1]	Immediately wash with soap and water and rinse thoroughly. Remove contaminated clothing.[1]
Eye Irritation	Eye irritation (Category 2A)[1]	Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.[1]
Respiratory Irritation	Specific target organ toxicity (single exposure) (Category 3) [1]	Move person to fresh air. If breathing is difficult, seek medical attention.
Aquatic Hazard	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)[2]	Avoid release to the environment.[2]

Operational Plans: From Receipt to Disposal

A systematic workflow ensures both safety and the quality of experimental results.





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